

An In-Depth Technical Guide to CAS Number 3015-50-7 (Sodium Tridecanoate)

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Compound of Interest

Compound Name: Tridecanoic acid, sodium salt (1:1)

Cat. No.: B3044290

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the properties and characteristics of CAS number 3015-50-7, chemically known as sodium tridecanoate. The document collates available data on its chemical and physical properties, synthesis, and spectral characteristics. A notable application as a corrosion inhibitor for copper is discussed, including its mechanism of action. It is important to note that a thorough review of scientific literature reveals a significant lack of data regarding the biological activity, mechanism of action in biological systems, and associated signaling pathways of sodium tridecanoate. Consequently, its direct relevance to drug development is not established at this time. This guide aims to be a foundational resource for researchers interested in the chemical and material science applications of this compound.

Chemical and Physical Properties

Sodium tridecanoate is the sodium salt of tridecanoic acid, a saturated fatty acid with a 13-carbon chain. It is also referred to as n-tridecanoic acid sodium salt.^[1]

Identifiers and General Properties

Property	Value
CAS Number	3015-50-7
IUPAC Name	sodium;tridecanoate
Synonyms	n-Tridecanoic acid sodium salt, Sodium n-tridecanoate
Molecular Formula	C ₁₃ H ₂₅ NaO ₂
Molecular Weight	236.33 g/mol [1]
Appearance	White to off-white powder or solid
Solubility	Soluble in water

Physical Constants

Property	Value
Boiling Point	308.2 °C at 760 mmHg
Flash Point	139.6 °C
Vapor Pressure	0.000299 mmHg at 25 °C

Synthesis and Purification

Synthesis

The primary method for synthesizing sodium tridecanoate is through the neutralization of tridecanoic acid with a sodium base, such as sodium hydroxide or sodium carbonate.



A detailed experimental protocol for this synthesis is provided below.

Experimental Protocol: Synthesis of Sodium Tridecanoate

Materials:

- Tridecanoic acid ($C_{13}H_{26}O_2$)
- Sodium hydroxide (NaOH)
- Ethanol (95%)
- Deionized water
- Magnetic stirrer and stir bar
- Heating mantle
- Round-bottom flask
- Condenser
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

- In a round-bottom flask, dissolve a specific molar amount of tridecanoic acid in a minimal amount of 95% ethanol with gentle heating and stirring.
- In a separate beaker, prepare a stoichiometric equivalent of sodium hydroxide in deionized water.
- Slowly add the sodium hydroxide solution to the tridecanoic acid solution while stirring continuously.
- Fit the flask with a condenser and heat the mixture to reflux for 1-2 hours to ensure the reaction goes to completion.
- After reflux, allow the solution to cool to room temperature. The sodium tridecanoate may begin to precipitate.
- To enhance precipitation, the solution can be cooled further in an ice bath.

- Collect the precipitated sodium tridecanoate by vacuum filtration using a Büchner funnel.
- Wash the solid product with a small amount of cold deionized water to remove any unreacted starting materials.
- Dry the purified sodium tridecanoate in a vacuum oven at a low temperature to remove residual solvent.

Logical Workflow for Synthesis:

A flowchart illustrating the general laboratory synthesis of sodium tridecanoate.

Purification by Recrystallization

For higher purity, sodium tridecanoate can be recrystallized. A suitable solvent system would be one in which the compound is soluble at high temperatures but sparingly soluble at low temperatures, such as an ethanol-water mixture.

Spectral Data (Predicted)

While experimental spectra for sodium tridecanoate are not readily available in the searched literature, the expected spectral characteristics can be predicted based on its molecular structure.

¹H NMR Spectroscopy

The ¹H NMR spectrum is expected to be relatively simple, showing signals corresponding to the protons of the alkyl chain.

- A triplet around 0.8-0.9 ppm for the terminal methyl (CH₃) group.
- A multiplet around 1.2-1.6 ppm for the methylene (CH₂) groups in the middle of the chain.
- A triplet around 2.1-2.3 ppm for the methylene (CH₂) group adjacent to the carboxylate group.

¹³C NMR Spectroscopy

The ^{13}C NMR spectrum would show distinct signals for each carbon atom in the alkyl chain and a characteristic signal for the carboxylate carbon.

- A signal around 14 ppm for the terminal methyl carbon.
- A series of signals between 22 and 35 ppm for the methylene carbons.
- A downfield signal around 180 ppm for the carboxylate carbon.

FT-IR Spectroscopy

The FT-IR spectrum would be characterized by:

- Strong C-H stretching vibrations in the $2850\text{--}2960\text{ cm}^{-1}$ region.
- A strong, characteristic absorption band for the carboxylate (COO^-) asymmetric stretching vibration around $1550\text{--}1610\text{ cm}^{-1}$.
- A weaker symmetric stretching vibration for the carboxylate group around $1400\text{--}1450\text{ cm}^{-1}$.

Mass Spectrometry

In a mass spectrum, sodium tridecanoate would likely show a molecular ion peak corresponding to the sodium salt or fragmentation patterns related to the loss of the sodium ion and subsequent fragmentation of the tridecanoate anion.

Applications

Corrosion Inhibition

A significant application of sodium tridecanoate is as a corrosion inhibitor, particularly for copper and its alloys. It forms a protective film on the metal surface, which passivates the metal and prevents corrosive agents from reaching it.

Mechanism of Corrosion Inhibition: The mechanism involves the adsorption of the tridecanoate anions onto the copper surface. This forms a well-ordered, polymolecular layer that acts as a barrier to inhibit the dissolution of copper.

Experimental Workflow for Electrochemical Testing:

A workflow for evaluating the corrosion inhibition efficiency of sodium tridecanoate.

Other Applications

Sodium tridecanoate also finds use as a:

- **Surfactant:** Due to its amphiphilic nature, it can be used in detergents and cleaning products.
- **Emulsifier:** It can help to stabilize emulsions in various industrial formulations.
- **Component in Cosmetics:** It may be used in personal care products.

Biological Activity and Drug Development Potential

A comprehensive search of the scientific literature did not yield any significant studies on the biological activity of sodium tridecanoate. There is no available data on its cytotoxicity, anti-inflammatory, antimicrobial, or other pharmacological effects. Furthermore, no information was found regarding its mechanism of action in biological systems or its interaction with any cellular signaling pathways.

Conclusion for Drug Development Professionals: Based on the current lack of available data, CAS number 3015-50-7 (sodium tridecanoate) does not appear to be a compound of significant interest for drug development purposes. Its known applications are primarily in the fields of material science and industrial chemistry.

Safety and Handling

According to available safety data sheets, sodium tridecanoate is not classified as a hazardous substance. However, standard laboratory safety practices should always be followed when handling this or any chemical. This includes wearing appropriate personal protective equipment (PPE) such as gloves and safety glasses.

Disclaimer: This document is intended for informational purposes only and is based on publicly available data. It is not a substitute for rigorous, peer-reviewed scientific research. The absence of information on biological activity does not definitively mean a lack thereof, but rather that it has not been reported in the searched literature. Researchers should conduct their own comprehensive literature reviews and experimental validation.

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References

- 1. Sodium tridecanoate | C13H25NaO2 | CID 23663637 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to CAS Number 3015-50-7 (Sodium Tridecanoate)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3044290#cas-number-3015-50-7-properties-and-characteristics]

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